

# Protocol for Studying Mesotrione Uptake and Translocation in Plants

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## Compound of Interest

Compound Name: Mesotrione

Cat. No.: B120641

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Application Note & Protocol: AN-Meso-001

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## Introduction

**Mesotrione** is a selective herbicide widely used for the control of broadleaf and some grass weeds in corn.[1] It functions by inhibiting the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme, which is critical for carotenoid biosynthesis in plants.[1][2][3] Understanding the uptake and translocation of **mesotrione** in different plant species is crucial for optimizing its efficacy, developing herbicide-resistant crops, and studying the mechanisms of herbicide resistance in weeds. This document provides a detailed protocol for studying the absorption and movement of **mesotrione** in plants, primarily utilizing radiolabeled compounds.

## Principle

The study of **mesotrione** uptake and translocation is most effectively conducted using <sup>14</sup>C-labeled **mesotrione**. [4] This method allows for the precise quantification of the herbicide's movement throughout the plant. After application to a specific area (typically a leaf), the plant is harvested at various time points. The plant is then sectioned, and the amount of radioactivity in each section is determined using liquid scintillation counting. This data provides a quantitative measure of how much **mesotrione** is absorbed and where it is translocated within the plant. Qualitative analysis can also be performed using autoradiography to visualize the distribution of

the herbicide. For non-radioactive analysis, Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) is a powerful tool for quantifying **mesotrione** and its metabolites.<sup>[5]</sup>

## Data Presentation

**Table 1: Mesotrione Uptake in Different Plant Species**

Plant Species	Time After Treatment (hours)	Uptake (% of Applied)	Reference
Grain Sorghum (tolerant hybrid)	24	7%	<sup>[3]</sup>
Grain Sorghum (tolerant hybrid)	168	12%	<sup>[3]</sup>
Grain Sorghum (susceptible hybrid)	24	7%	<sup>[3]</sup>
Grain Sorghum (susceptible hybrid)	168	~7%	<sup>[3]</sup>
Palmer amaranth	24 (at 25/15°C)	~55%	<sup>[6]</sup>
Palmer amaranth	24 (at 32.5/22.5°C)	~65%	<sup>[6]</sup>
Palmer amaranth	24 (at 40/30°C)	~75%	<sup>[6]</sup>

**Table 2: Mesotrione Translocation in Different Plant Species**

Plant Species	Time After Treatment (hours)	Translocation out of Treated Leaf (% of Absorbed)	Reference
Grain Sorghum (tolerant hybrid)	168	< 30%	[3]
Grain Sorghum (susceptible hybrid)	168	< 30%	[3]
Palmer amaranth	24 (at 25/15°C)	~15%	[6]
Palmer amaranth	24 (at 32.5/22.5°C)	~10%	[6]
Palmer amaranth	24 (at 40/30°C)	~5%	[6]
Wild Radish (susceptible)	96	~15% (Above Treated Leaf), ~10% (Roots)	
Wild Radish (resistant)	96	~5% (Above Treated Leaf), ~2% (Roots)	

## Experimental Protocols

### Materials

- <sup>14</sup>C-labeled **mesotrione** (specific activity typically 2-5 MBq/mg)[4]
- Non-labeled analytical grade **mesotrione**
- Adjuvant (e.g., crop oil concentrate, ammonium sulfate)
- Microsyringe (10 µL)
- Test plants (e.g., corn, susceptible and resistant weed biotypes) grown to a specific stage (e.g., 4-leaf stage)[4]
- Liquid Scintillation Counter
- Scintillation vials and cocktail

- Biological oxidizer
- Plant press and drying oven
- Forceps and scalpels
- Homogenizer
- Solvents for extraction (e.g., acetonitrile, water)
- LC-MS/MS system (for non-radioactive analysis)

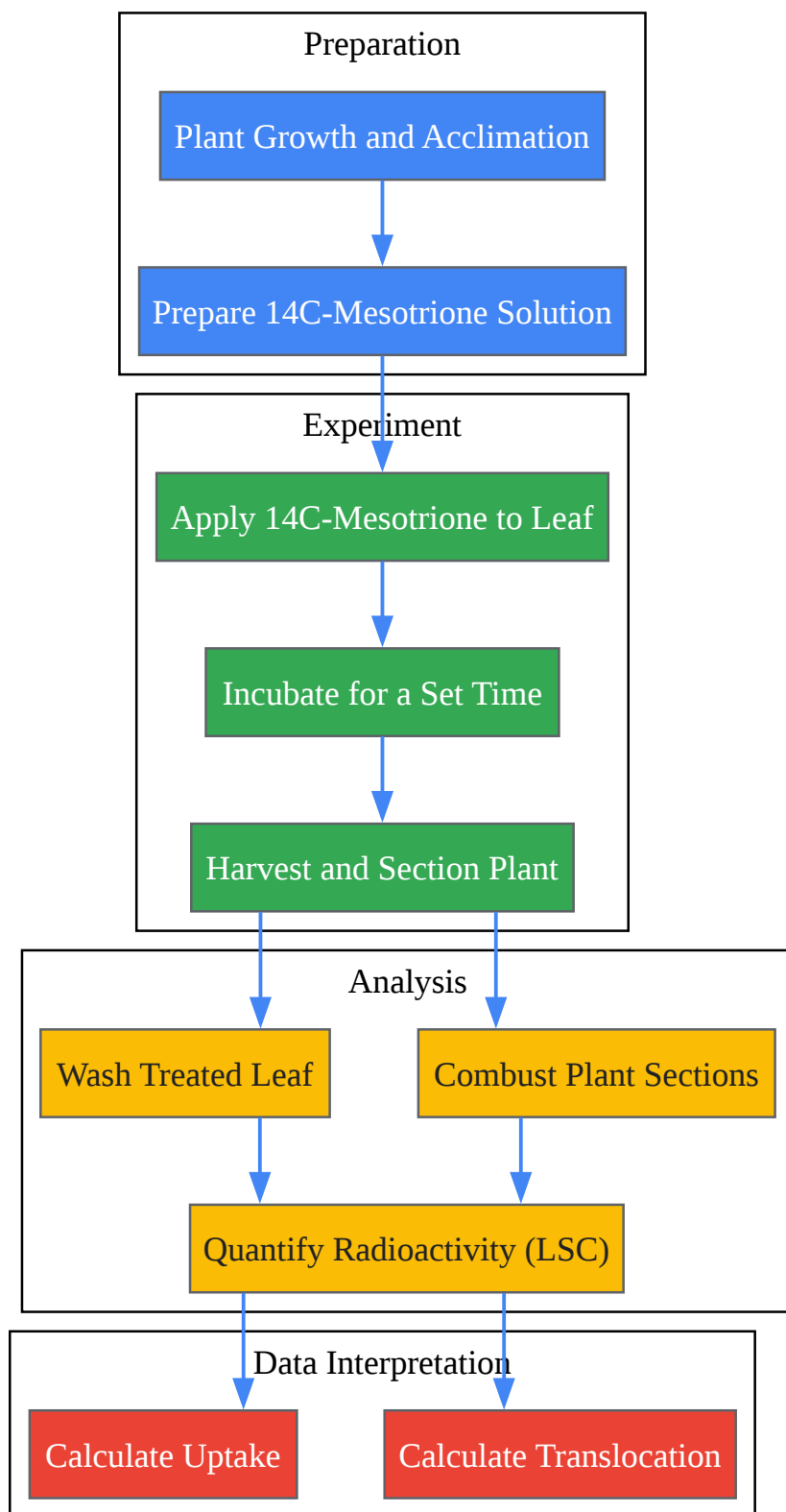
## Protocol for <sup>14</sup>C-Mesotrione Uptake and Translocation Study

- Plant Preparation:
  - Grow plants under controlled conditions (e.g., 25°C day/20°C night, 16-hour photoperiod).
  - Select healthy, uniform plants at the desired growth stage (e.g., 4-6 true leaves).
  - Acclimate plants to the experimental conditions for 24 hours before treatment.
- Treatment Solution Preparation:
  - Prepare a treatment solution containing a known concentration of <sup>14</sup>C-labeled **mesotrione** and, if required, formulated non-labeled **mesotrione** to simulate field application rates.[\[4\]](#)
  - The final solution should also contain any necessary adjuvants as per standard agricultural practice.
  - A typical application solution might deliver a dose equivalent to 105 g ai ha<sup>-1</sup> in a spray volume of 200 L ha<sup>-1</sup>.[\[4\]](#)
- Application of <sup>14</sup>C-**Mesotrione**:
  - Select a fully expanded leaf for treatment (e.g., the third or fourth leaf).

- Using a microsyringe, carefully apply a known volume (e.g., 10  $\mu$ L) of the treatment solution as small droplets onto the adaxial surface of the selected leaf, avoiding the midrib.
- Mark the treated leaf for easy identification.
- Incubation and Harvesting:
  - Place the treated plants back into the controlled environment.
  - Harvest plants at predetermined time intervals (e.g., 6, 24, 48, 72, and 96 hours after treatment).
  - At each harvest time, carefully wash the treated leaf with a solution (e.g., 10% methanol) to remove any unabsorbed  $^{14}\text{C}$ -**mesotrione** from the leaf surface. The radioactivity in this leaf wash is quantified by liquid scintillation counting to determine the amount of non-absorbed herbicide.
  - Section the plant into the following parts:
    - Treated leaf
    - Plant parts above the treated leaf
    - Plant parts below the treated leaf
    - Roots (after carefully washing the soil from them)
- Sample Processing and Analysis:
  - Dry the plant sections in an oven at 60-70°C for 48 hours and record the dry weight.
  - Combust the dried plant sections using a biological oxidizer. The resulting  $^{14}\text{CO}_2$  is trapped in a scintillation cocktail.
  - Quantify the radioactivity in each sample using a liquid scintillation counter.
- Data Calculation:
  - Total Applied Radioactivity: The initial amount of radioactivity applied to the leaf.

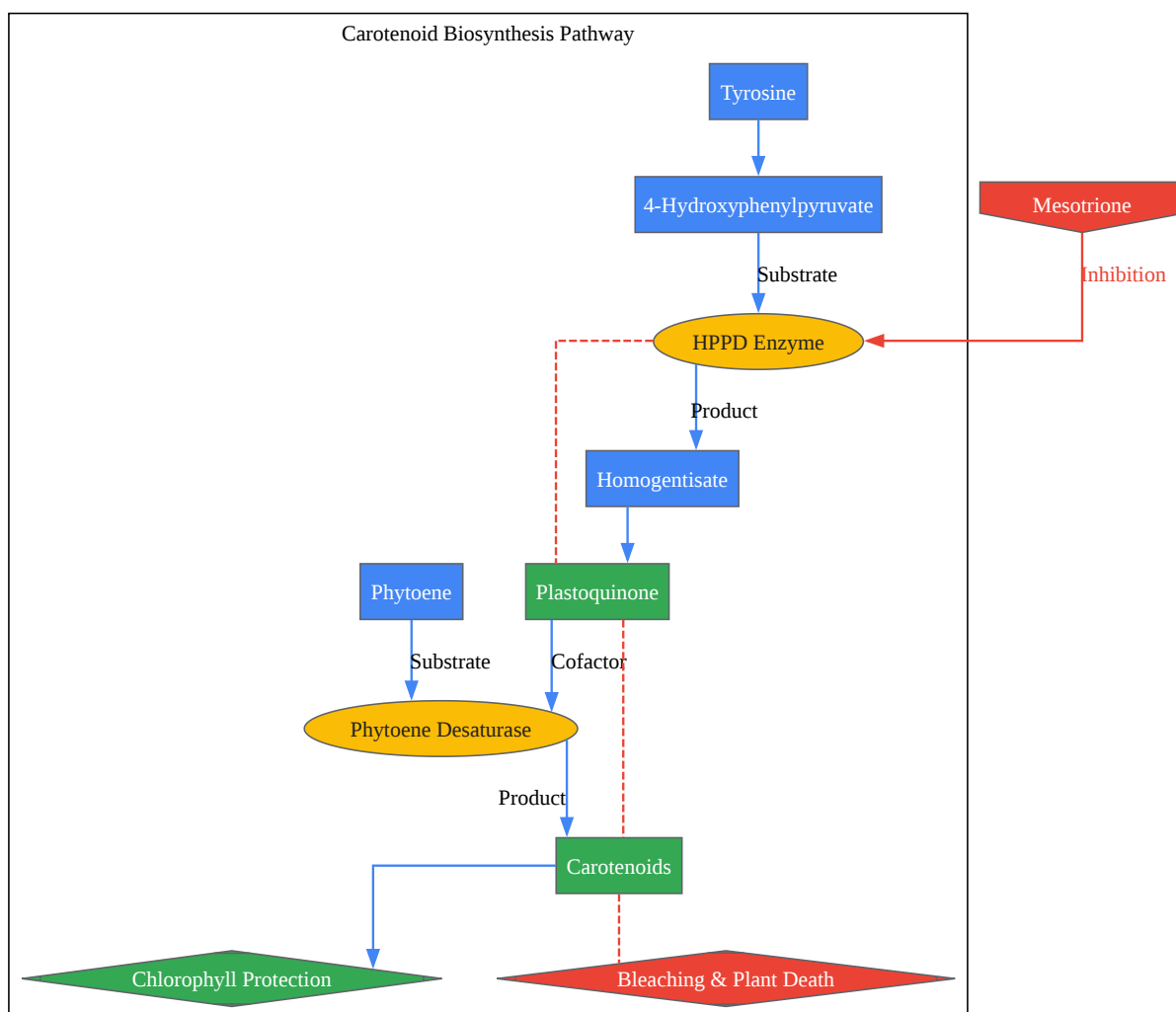
- Absorption: Calculated as the total applied radioactivity minus the radioactivity recovered in the leaf wash. This is often expressed as a percentage of the total applied.
- Translocation: The amount of radioactivity found in all plant parts except the treated leaf. This is typically expressed as a percentage of the total absorbed radioactivity.

## Mandatory Visualizations



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Caption: Experimental workflow for studying **mesotrione** uptake and translocation.



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Caption: Signaling pathway of **mesotrione**'s herbicidal action.



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